

Chemical and physical properties of Nor-NOHA Dihydrochloride

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Compound of Interest

Compound Name: Nor-NOHA Dihydrochloride

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Nor-NOHA Dihydrochloride: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this document provides an in-depth guide to the chemical and physical properties, mechanism of action, and key experimental protocols for **Nor-NOHA Dihydrochloride**.

Nor-NOHA (N ω -Hydroxy-nor-L-arginine) Dihydrochloride is a potent and selective inhibitor of the arginase enzyme.^{[1][2]} It is a critical tool for investigating the physiological and pathophysiological roles of arginase and its interplay with nitric oxide (NO) signaling. This guide summarizes its core properties and provides detailed methodologies for its application in research settings.

Chemical and Physical Properties

Nor-NOHA Dihydrochloride is the hydrochloride salt of N ω -Hydroxy-nor-L-arginine. Its chemical and physical characteristics are summarized below.

Table 1: Chemical Properties of Nor-NOHA Dihydrochloride

Property	Value	Source
IUPAC Name	(2S)-2-amino-4-[[amino-(hydroxyamino)methylidene]amino]butanoic acid;dihydrochloride	[3]
Molecular Formula	C ₅ H ₁₄ Cl ₂ N ₄ O ₃	[3]
Molecular Weight	249.09 g/mol	[3]
CAS Number	291758-32-2	[1][3]
Canonical SMILES	C(CN=C(N)NO)--INVALID-LINK--N.Cl.Cl	[3]
InChI Key	KOBHCUDVWOTEKO-VVKHMYHEASA-N	[3]

Table 2: Physical Properties of Nor-NOHA Dihydrochloride

Property	Value	Source
Appearance	Solid powder	[3]
Solubility	Soluble in water (250 mg/mL with sonication), DMSO, and PBS (pH 7.2)	[2][4]
Storage	Store powder at -20°C for up to 3 years. In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[1][3]	
Stability	Stable at ambient temperature for a few weeks during ordinary shipping.[3]	

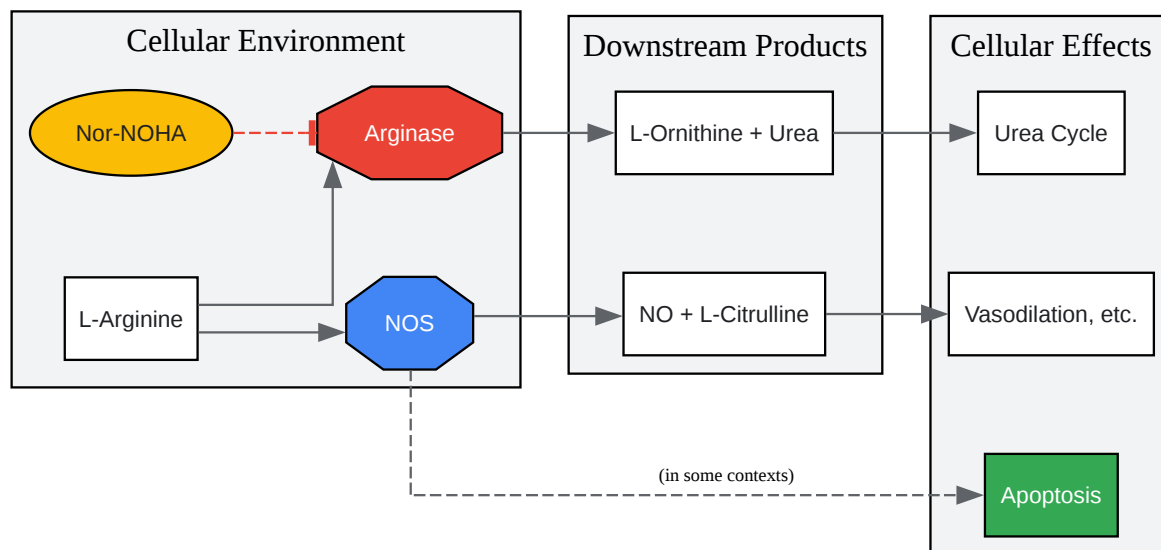
Mechanism of Action

Nor-NOHA is a selective and reversible inhibitor of both arginase I and arginase II isoforms.^[5] Arginase is a key enzyme in the urea cycle, where it catalyzes the hydrolysis of L-arginine to L-ornithine and urea.^{[6][7]} By inhibiting arginase, Nor-NOHA increases the bioavailability of L-arginine for other metabolic pathways, most notably the nitric oxide synthase (NOS) pathway.^{[3][8]}

Nitric oxide synthases (nNOS, iNOS, and eNOS) also utilize L-arginine as a substrate to produce nitric oxide (NO) and L-citrulline.^{[9][10]} NO is a critical signaling molecule involved in various physiological processes, including vasodilation, neurotransmission, and immune responses.^[9] Therefore, by shunting L-arginine towards the NOS pathway, Nor-NOHA can enhance the production of NO.^[3]

Interestingly, while Nor-NOHA is a potent arginase inhibitor, it is not a substrate or inhibitor for NOS isoforms.^[8] This selectivity makes it a valuable tool for specifically studying the effects of arginase inhibition.

The downstream effects of Nor-NOHA are multifaceted. Increased NO production can lead to vasodilation and has been investigated for its cardioprotective effects.^[3] Furthermore, Nor-NOHA has been shown to induce apoptosis in certain cancer cells, particularly under hypoxic conditions.^{[1][6][11]} This effect is linked to the altered cellular metabolism resulting from arginase inhibition, though some studies suggest it may also involve off-target effects independent of arginase 2.^{[6][11]} In some cancer cell lines, Nor-NOHA-induced apoptosis is associated with increased expression of p53 and E-cadherin, and decreased expression of matrix metalloproteinase-2 (MMP-2), leading to reduced cell invasion and migration.^[12]



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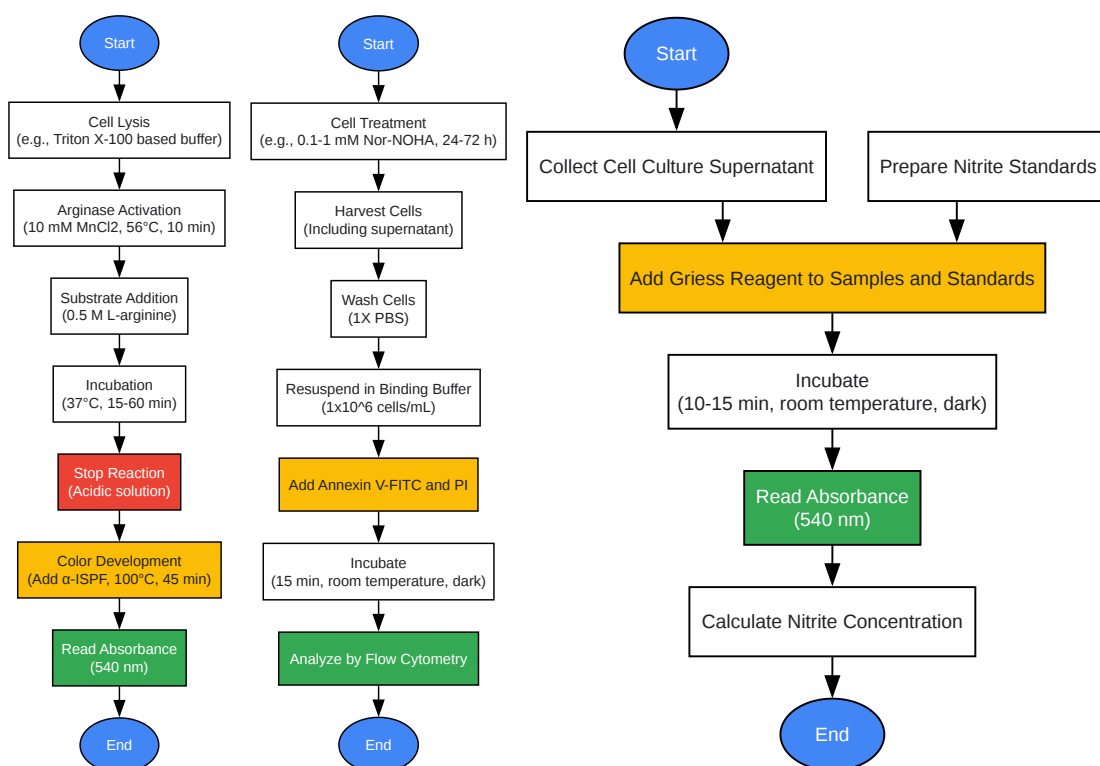
Mechanism of action of **Nor-NOHA Dihydrochloride**.

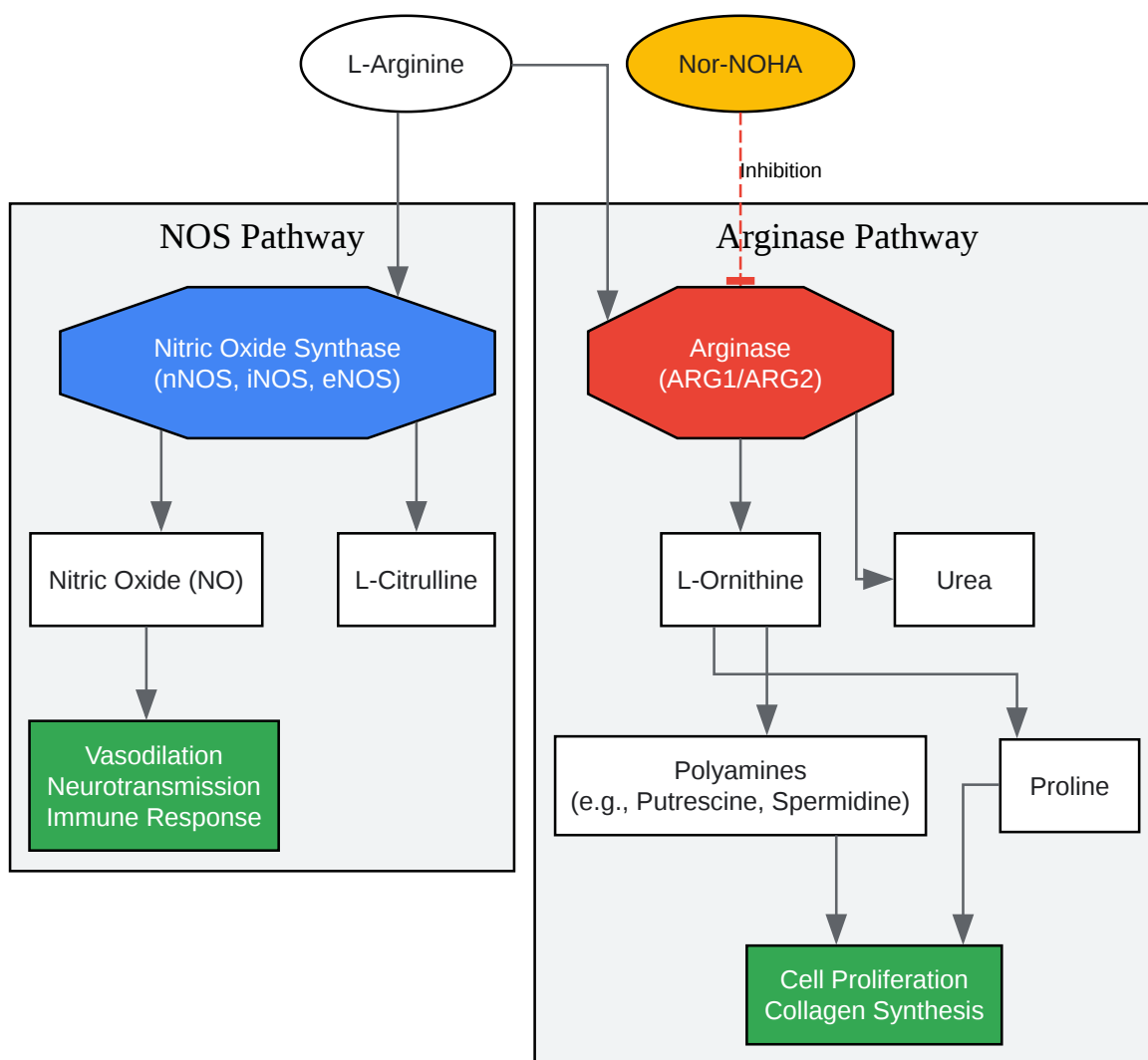
Experimental Protocols

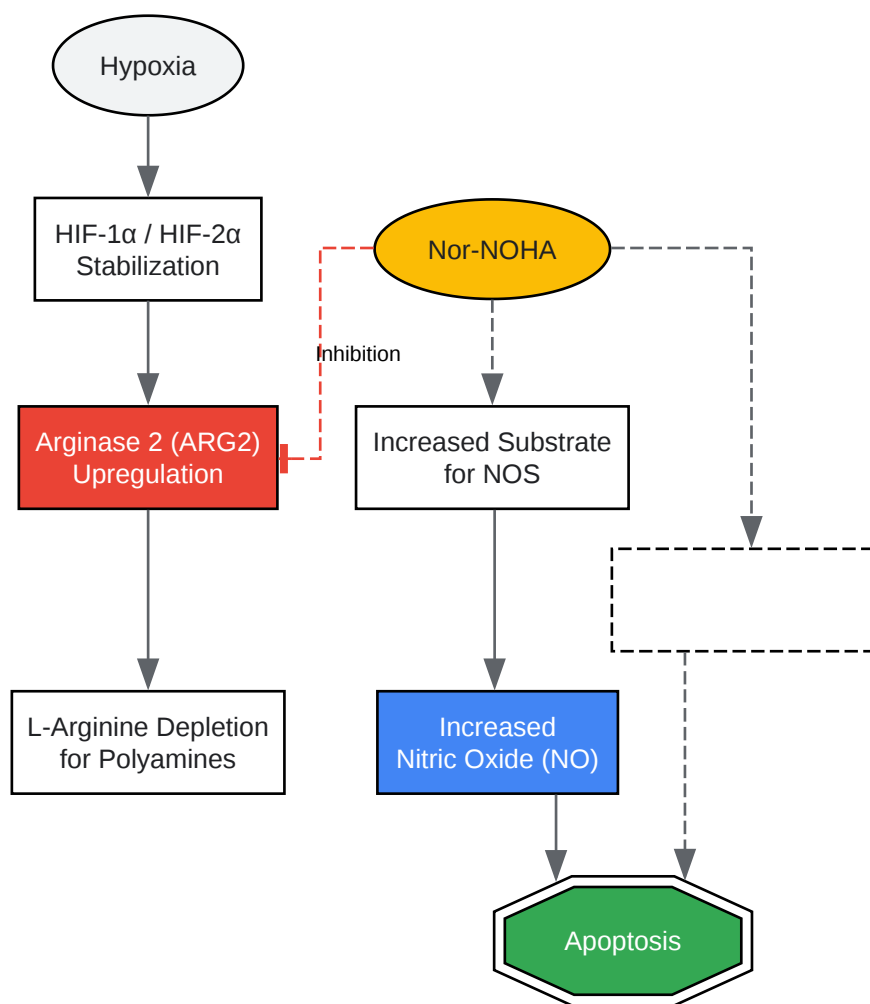
Detailed methodologies for key experiments involving **Nor-NOHA Dihydrochloride** are provided below. These protocols are based on established methods and can be adapted for specific research needs.

Arginase Activity Assay

This protocol describes a colorimetric method to measure arginase activity in cell lysates, adapted from published studies.[\[3\]](#)[\[13\]](#)







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. nor-NOHA HCl | Others 11 | 291758-32-2 | Invivochem [invivochem.com]
- 4. selleckchem.com [selleckchem.com]

- 5. Frontiers | Development of Novel Arginase Inhibitors for Therapy of Endothelial Dysfunction [frontiersin.org]
- 6. The arginase inhibitor N ω -hydroxy-nor-arginine (nor-NOHA) induces apoptosis in leukemic cells specifically under hypoxic conditions but CRISPR/Cas9 excludes arginase 2 (ARG2) as the functional target - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Effects of the new arginase inhibitor N(omega)-hydroxy-nor-L-arginine on NO synthase activity in murine macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Nitric oxide synthases: regulation and function - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Nitric oxide synthase inhibition and oxidative stress in cardiovascular diseases: possible therapeutic targets? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. The arginase inhibitor N ω -hydroxy-nor-arginine (nor-NOHA) induces apoptosis in leukemic cells specifically under hypoxic conditions but CRISPR/Cas9 excludes arginase 2 (ARG2) as the functional target - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. [Arginase inhibitor nor-NOHA induces apoptosis and inhibits invasion and migration of HepG2 cells] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. assaygenie.com [assaygenie.com]
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